

Essential Safety and Logistical Information for Handling N-Allylnoriso-LSD

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Compound of Interest

Compound Name: N-Allylnoriso-LSD

Cat. No.: B15557244

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Disclaimer: **N-Allylnoriso-LSD** is a research chemical and a lysergamide analog. Specific safety and toxicological data for this compound are not readily available. The following guidance is based on the safety protocols for the closely related and well-studied compound, Lysergic Acid Diethylamide (LSD), as well as general best practices for handling potent, hazardous chemicals and controlled substances in a laboratory setting. Researchers must conduct a thorough risk assessment before handling this compound and consult their institution's Environmental Health and Safety (EHS) department.

Personal Protective Equipment (PPE)

Due to the potent nature of **N-Allylnoriso-LSD** and its potential for high toxicity, a comprehensive PPE strategy is mandatory to prevent accidental exposure through skin contact, inhalation, or ingestion. Engineering controls should be the primary means of exposure reduction, with PPE serving as a critical secondary barrier.

Core PPE Requirements:

- **Gloves:** Double gloving with nitrile gloves is required. The outer glove should be changed immediately upon suspected contamination or at regular intervals. Gloves should be powder-free to avoid aerosolization of the compound.
- **Eye Protection:** Chemical splash goggles or a full-face shield are necessary to protect the eyes and face from splashes. Standard safety glasses do not provide adequate protection.

- **Body Protection:** A disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs is required. The gown should be changed immediately if contaminated.
- **Respiratory Protection:** When handling the solid form of the compound or preparing solutions, a NIOSH-approved respirator with a P100 filter is recommended. All work with solid **N-Allylnoriso-LSD** should be performed in a certified chemical fume hood or a glove box.
- **Foot Protection:** Closed-toe shoes are mandatory. Disposable shoe covers should be worn in the designated work area and removed before exiting.

Quantitative Data

Specific toxicological data for **N-Allylnoriso-LSD** is not available. The following table provides LD50 data for the related compound, LSD, to give an indication of its high potency and toxicity. This data should be used for risk assessment purposes with the understanding that **N-Allylnoriso-LSD** may have a different toxicological profile.

Compound	Species	Route of Administration	LD50	Citation
LSD	Rabbit	Intravenous (i.v.)	0.3 mg/kg	[1][2]
LSD	Rat	Intravenous (i.v.)	16.5 mg/kg	[1][2]
LSD	Mouse	Intravenous (i.v.)	46 mg/kg	[1]

Experimental Protocols

General Protocol for Handling Solid **N-Allylnoriso-LSD** and Solution Preparation:

This protocol outlines the general steps for safely handling the solid form of **N-Allylnoriso-LSD** and preparing a stock solution. All steps must be performed within a certified chemical fume hood or glove box.

- **Preparation of the Work Area:**
 - Ensure the chemical fume hood or glove box is clean and free of clutter.

- Cover the work surface with absorbent, disposable bench paper.
- Gather all necessary equipment, including vials, spatulas, pipettes, and solvent.
- Prepare a waste container for contaminated disposables within the containment area.
- Donning PPE:
 - Don all required PPE as outlined above before entering the designated work area.
- Handling and Weighing the Compound:
 - Carefully transfer the required amount of solid **N-Allylnoriso-LSD** from the stock container to a tared weigh boat or vial using a dedicated spatula.
 - Avoid any actions that could generate dust.
 - Record the exact weight of the compound.
- Solution Preparation:
 - Add the appropriate solvent to the vial containing the weighed compound.
 - Securely cap the vial and mix gently until the solid is fully dissolved. Sonication may be used if necessary.
- Post-Handling Procedures:
 - Clean all reusable equipment with an appropriate solvent.
 - Wipe down the work surface with a deactivating solution (e.g., a dilute solution of sodium hypochlorite), followed by a rinse with water.
 - Dispose of all contaminated disposables in the designated waste container.
- Doffing PPE:
 - Remove PPE in the reverse order it was donned, taking care to avoid self-contamination.

- Wash hands thoroughly with soap and water after removing all PPE.

Operational and Disposal Plans

A strict operational plan is necessary to ensure the safe handling and use of **N-Allylnoriso-LSD**. This includes measures for storage, access control, and emergency procedures. The disposal of **N-Allylnoriso-LSD** and all contaminated materials must comply with institutional and regulatory requirements for controlled and hazardous substances.

Operational Plan:

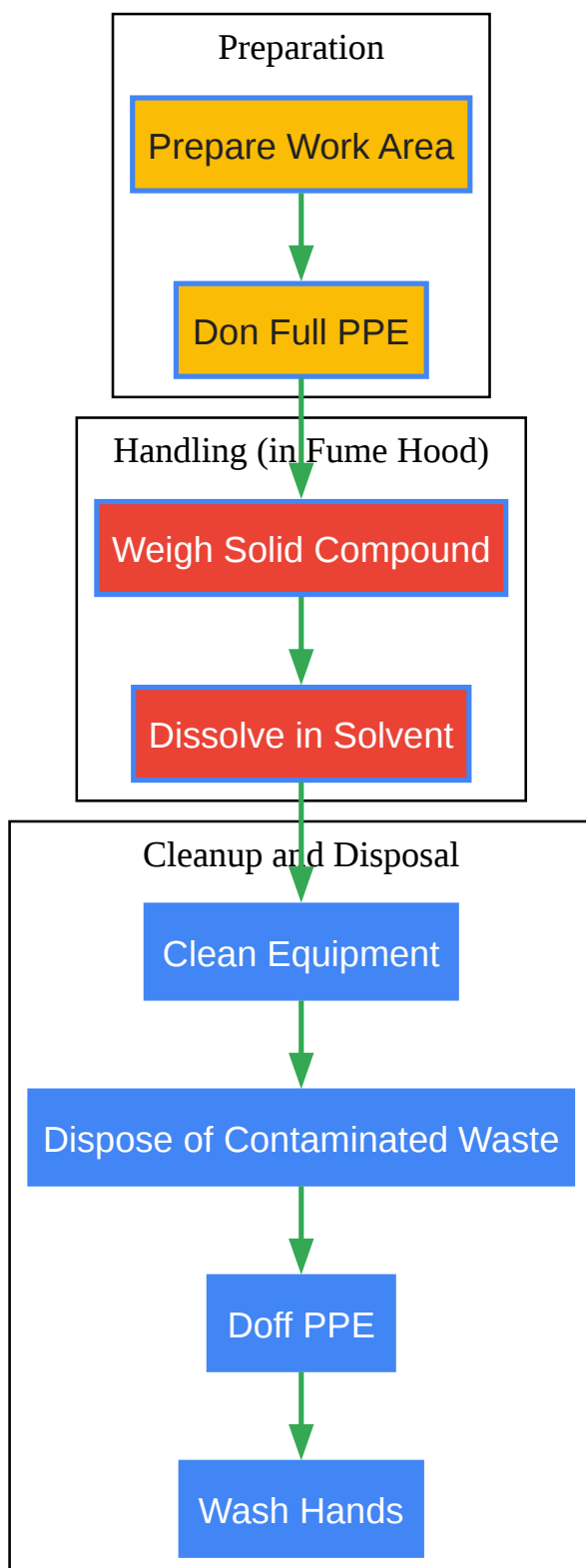
- Storage: **N-Allylnoriso-LSD** must be stored in a securely locked and labeled container in a designated, restricted-access area.
- Access Control: Only authorized and trained personnel should have access to the compound. A logbook should be maintained to track the use of the compound.
- Emergency Procedures:
 - Spill: In case of a small spill, absorb the material with an inert absorbent, decontaminate the area with a suitable deactivating agent, and dispose of all materials as hazardous waste. For larger spills, evacuate the area and contact the institutional EHS department immediately.
 - Exposure: In case of skin contact, immediately wash the affected area with soap and water for at least 15 minutes. In case of eye contact, flush with copious amounts of water for at least 15 minutes. In case of inhalation, move to fresh air. Seek immediate medical attention for any exposure.

Disposal Plan:

- Waste Segregation: All waste contaminated with **N-Allylnoriso-LSD**, including unused compound, solutions, contaminated PPE, and labware, must be segregated from general laboratory waste.
- Waste Collection: Contaminated waste should be collected in clearly labeled, sealed containers.

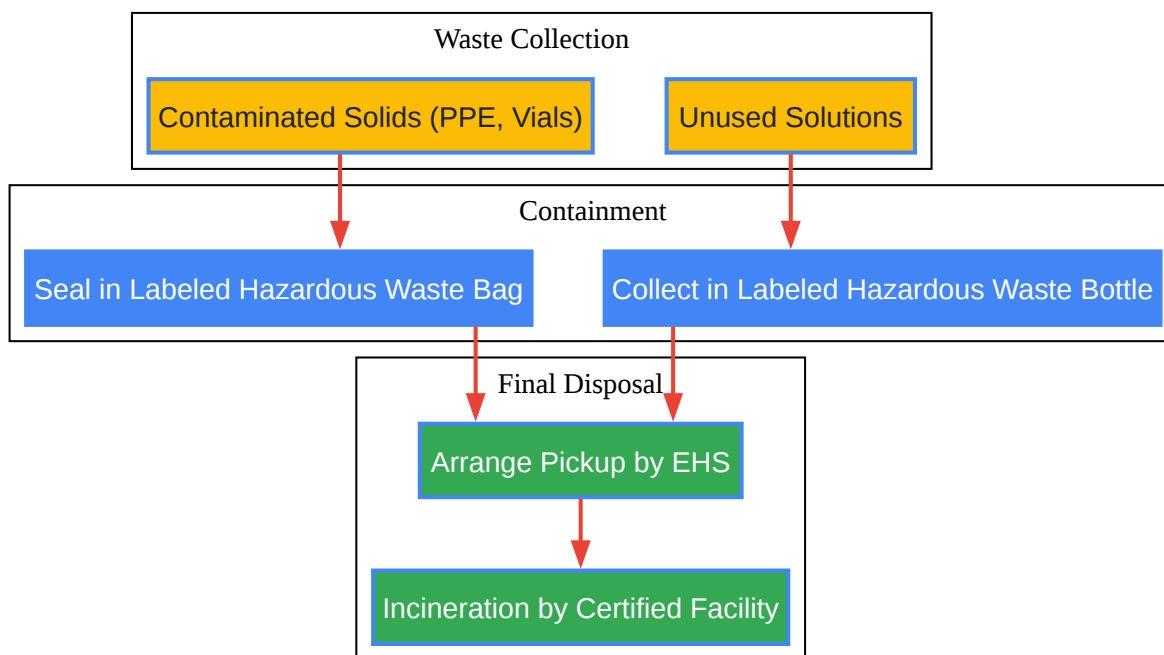
- Disposal Method: The disposal of **N-Allylnoriso-LSD** waste must be handled by the institution's hazardous waste management program. Do not dispose of this compound down the drain or in regular trash.

Visualizations



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Caption: Experimental Workflow for Handling **N-Allylnoriso-LSD**.



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Caption: Disposal Workflow for **N-Allylnoriso-LSD** Waste.

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References

- 1. The Pharmacology of Lysergic Acid Diethylamide: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 50-37-3 CAS MSDS (Lysergic acid diethylamide) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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